The Discovery and Synthesis of ASK1-IN-6: A Technical Guide

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Compound of Interest

Compound Name:	*ASK1-IN-6*
Cat. No.:	*B12361138*

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Abstract

Apoptosis signal-regulating kinase 1 (ASK1), a member of the mitogen-activated protein kinase kinase kinase (MAP3K) family, is a critical mediator of cellular stress responses. Its activation under pathological conditions triggers downstream signaling cascades, including the c-Jun N-terminal kinase (JNK) and p38 MAPK pathways, leading to inflammation, apoptosis, and fibrosis. Consequently, ASK1 has emerged as a promising therapeutic target for a range of diseases, including neurodegenerative disorders, cardiovascular diseases, and fibrotic conditions. This technical guide provides an in-depth overview of the discovery and synthesis of **ASK1-IN-6**, a potent and selective inhibitor of ASK1. We will detail the experimental protocols for its synthesis and biological evaluation, present key quantitative data in a structured format, and visualize the relevant signaling pathways and experimental workflows.

Introduction to ASK1 and Its Role in Disease

Apoptosis signal-regulating kinase 1 (ASK1), also known as MAP3K5, is a ubiquitously expressed serine/threonine kinase that plays a central role in cellular responses to a variety of stressors, including oxidative stress, endoplasmic reticulum (ER) stress, inflammatory

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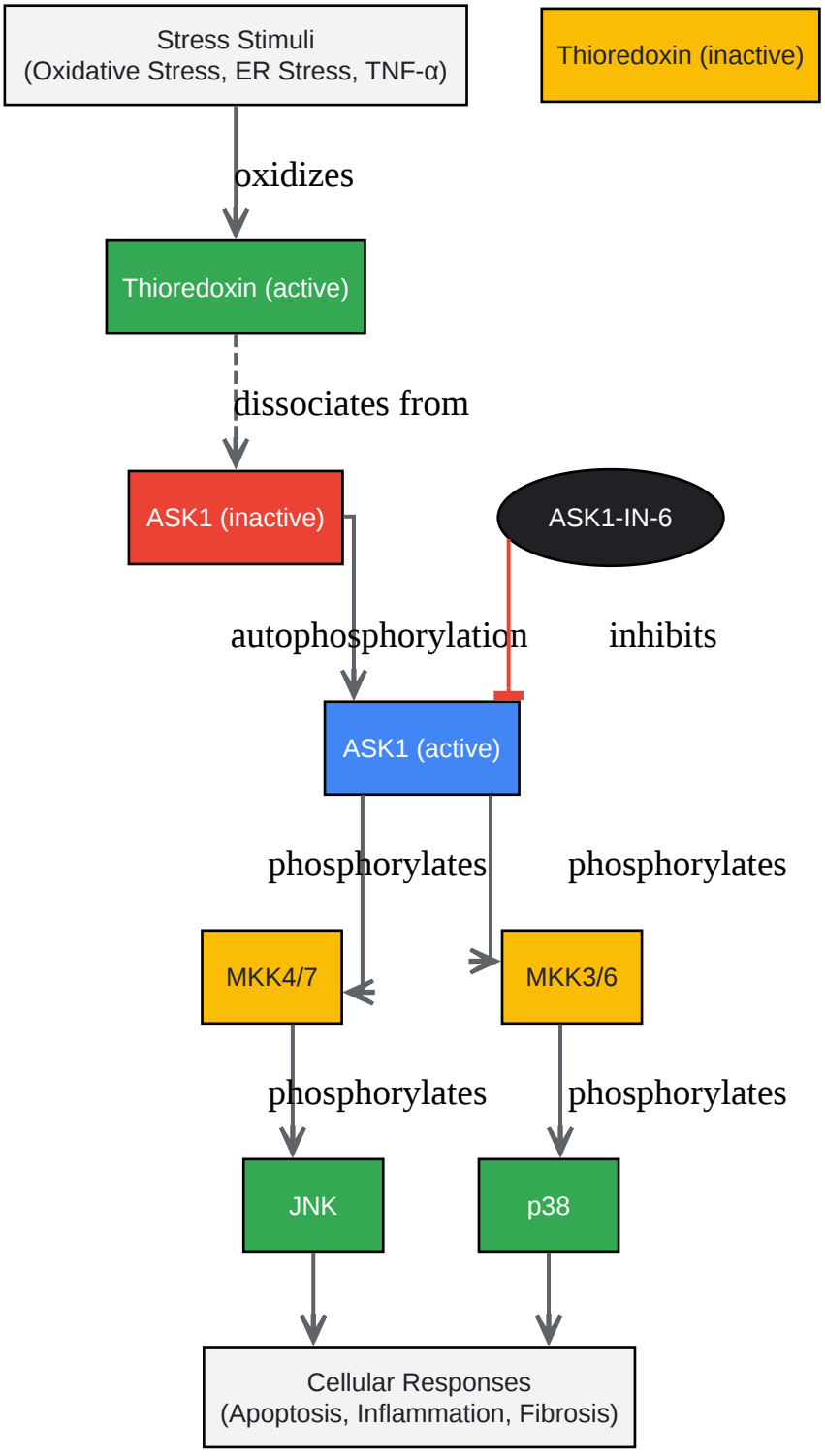
cytokines (e.g., TNF-α), and lipopolysaccharide (LPS).[1][2] Under normal physiological conditions, ASK1 is kept in an inactive state through interaction with inhibitory proteins, most notably thioredoxin (Trx).[3] Upon exposure to stress signals, Trx dissociates from ASK1, leading to its autophosphorylation and activation.[3]

Activated ASK1 phosphorylates and activates downstream MAP2Ks, specifically MKK4/7 and MKK3/6, which in turn activate JNK and p38 MAPKs, respectively.[2] This signaling cascade culminates in the regulation of various cellular processes, including apoptosis, inflammation, and fibrosis.[1][2] Dysregulation of the ASK1 signaling pathway has been implicated in the pathophysiology of numerous diseases, making it an attractive target for therapeutic intervention.[1][4][5]

The ASK1 Signaling Pathway

The activation of the ASK1 signaling cascade is a tightly regulated process initiated by various stress stimuli. The pathway can be summarized as follows:

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Caption: The ASK1 signaling pathway activated by stress stimuli.

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Discovery of **ASK1-IN-6** and Structure-Activity Relationship (SAR)

The discovery of potent and selective ASK1 inhibitors has been an area of intense research. One of the promising scaffolds identified is the imidazo[1,2-b]pyridazine core.[6][7][8][9][10] Medicinal chemistry efforts have focused on optimizing this scaffold to achieve high potency, selectivity, and desirable pharmacokinetic properties, including central nervous system (CNS) penetration for treating neurodegenerative diseases.[1][11][12]

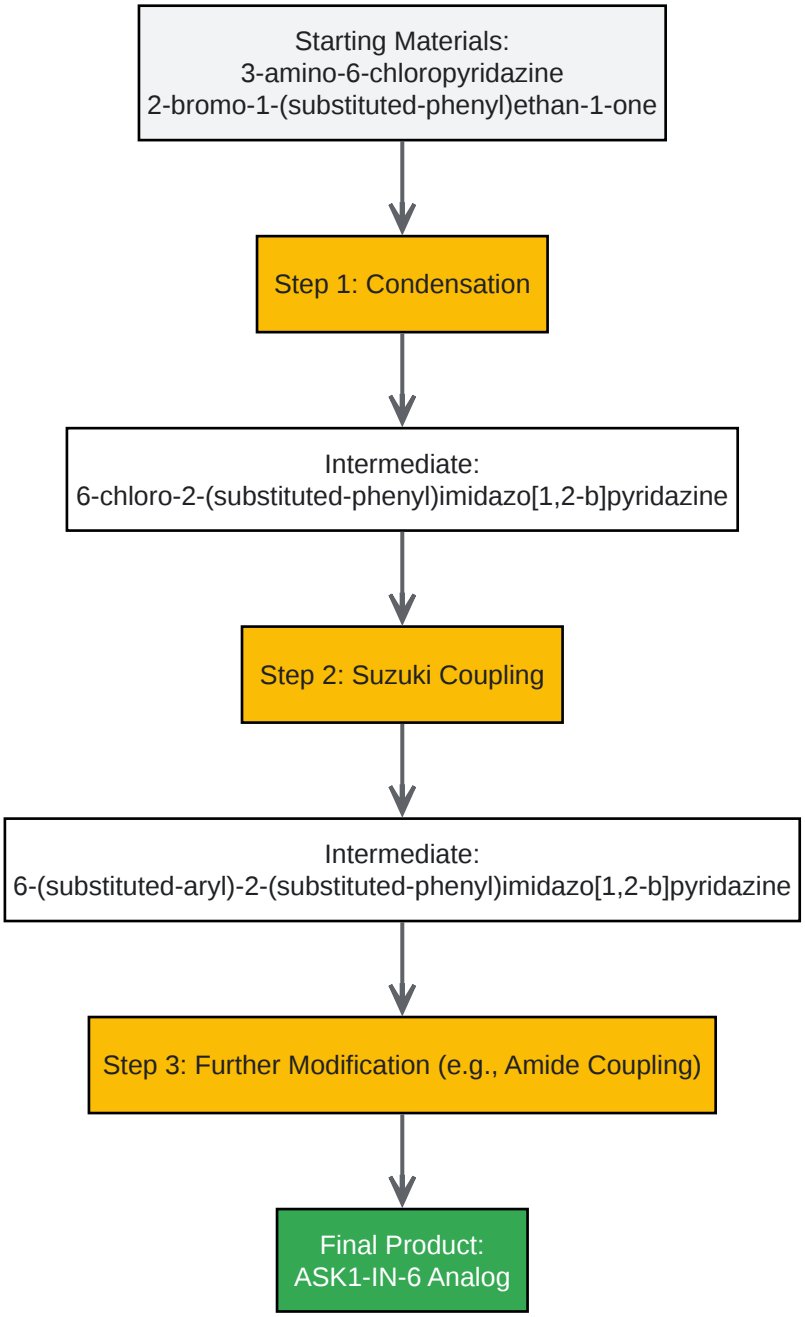
While the specific discovery of a compound explicitly named "**ASK1-IN-6**" is not detailed in the public literature, the research from Biogen on CNS-penetrant ASK1 inhibitors provides a clear path to its likely origin and structure.[11][12] Through a process of deconstruction of known inhibitors and subsequent optimization, researchers identified key structural features necessary for potent ASK1 inhibition.[12]

The general synthesis of the imidazo[1,2-b]pyridazine core involves the condensation of a 3-amino-6-halopyridazine with an α-bromoketone.[6] Further modifications at various positions of the scaffold have been explored to improve activity and properties.

Synthesis of **ASK1-IN-6**

The following is a representative synthetic scheme for a potent imidazo[1,2-b]pyridazine-based ASK1 inhibitor, likely analogous to **ASK1-IN-6**, based on published methods.[1][11]

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Caption: General synthetic workflow for imidazo[1,2-b]pyridazine ASK1 inhibitors.

Experimental Protocol for Synthesis

Step 1: Synthesis of 6-chloro-2-(substituted-phenyl)imidazo[1,2-b]pyridazine

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To a solution of 3-amino-6-chloropyridazine (1.0 eq) in a suitable solvent such as ethanol is added the appropriately substituted 2-bromo-1-phenylethan-1-one (1.1 eq). The reaction mixture is heated to reflux for several hours until completion, as monitored by thin-layer chromatography (TLC). After cooling to room temperature, the resulting precipitate is collected by filtration, washed with cold ethanol, and dried to afford the desired product.

Step 2: Suzuki Coupling

The 6-chloro-2-(substituted-phenyl)imidazo[1,2-b]pyridazine (1.0 eq) is dissolved in a mixture of a suitable solvent (e.g., 1,4-dioxane) and water. To this solution are added the desired boronic acid or boronate ester (1.2 eq), a palladium catalyst such as $Pd(PPh_3)_4$ (0.05 eq), and a base such as Na_2CO_3 (2.0 eq). The reaction mixture is degassed and heated under an inert atmosphere (e.g., nitrogen or argon) at a temperature ranging from 80 to 100 °C for several hours. Upon completion, the reaction is cooled, diluted with water, and extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous Na_2SO_4, filtered, and concentrated under reduced pressure. The crude product is purified by column chromatography on silica gel.

Step 3: Further Functionalization (Example: Amide Coupling)

If the coupled substituent contains a carboxylic acid, it can be further functionalized. To a solution of the carboxylic acid intermediate (1.0 eq) in a suitable solvent like dichloromethane (DCM) or dimethylformamide (DMF), a coupling agent such as HATU (1.2 eq) and a base like N,N-diisopropylethylamine (DIPEA) (2.0 eq) are added. The desired amine (1.1 eq) is then added, and the reaction mixture is stirred at room temperature for several hours. The reaction progress is monitored by TLC. Upon completion, the reaction mixture is diluted with water and extracted with an organic solvent. The combined organic layers are washed with brine, dried, and concentrated. The final product is purified by preparative HPLC or column chromatography.

Biological Evaluation of **ASK1-IN-6** Analogs

The inhibitory activity of newly synthesized compounds against ASK1 is typically evaluated using both biochemical and cellular assays.

Biochemical Assay: ASK1 Kinase Activity

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Protocol:

The in vitro inhibitory activity of compounds against the ASK1 kinase domain is determined using a luminescence-based kinase assay, such as the ADP-Glo™ Kinase Assay.

- Reagents and Materials:
  - Recombinant human ASK1 kinase domain.
  - Substrate peptide (e.g., MKK6).
  - ATP.
  - ADP-Glo™ Kinase Assay kit (Promega).
  - Test compounds dissolved in DMSO.
  - Assay buffer (e.g., 40 mM Tris-HCl, pH 7.5, 20 mM $MgCl_2$, 0.1 mg/mL BSA, 50 µM DTT).
- Procedure:
  - A serially diluted solution of the test compound in DMSO is added to the wells of a 384-well plate.
  - A solution containing the ASK1 enzyme and the MKK6 substrate in assay buffer is then added to the wells.
  - The kinase reaction is initiated by the addition of ATP solution.
  - The plate is incubated at room temperature for a specified period (e.g., 60 minutes).
  - The ADP-Glo™ Reagent is added to terminate the kinase reaction and deplete the remaining ATP.
  - The Kinase Detection Reagent is then added to convert the generated ADP to ATP and produce a luminescent signal.
  - Luminescence is measured using a plate reader.

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- The IC_{50} value, the concentration of the inhibitor required to reduce enzyme activity by 50%, is calculated from the dose-response curve.

Cellular Assay: Inhibition of ASK1 Autophosphorylation

Protocol:

This assay measures the ability of a compound to inhibit the autophosphorylation of ASK1 in a cellular context.

- Cell Line:
  - A suitable human cell line, such as HEK293T, is used.
- Procedure:
  - Cells are seeded in multi-well plates and allowed to attach overnight.
  - The cells are then transfected with a plasmid encoding for ASK1.
  - After a period of expression, the cells are treated with various concentrations of the test compound for a specified duration.
  - Following treatment, the cells are lysed, and the cell lysates are collected.
  - The level of phosphorylated ASK1 (p-ASK1) and total ASK1 are determined by Western blotting or a quantitative immunoassay (e.g., ELISA or Meso Scale Discovery).
  - The IC_{50} value is determined by plotting the percentage of inhibition of ASK1 phosphorylation against the compound concentration.

Quantitative Data

The following tables summarize the biological activity of representative imidazo[1,2-b]pyridazine-based ASK1 inhibitors from the literature, which are structurally related to the likely class of **ASK1-IN-6**.

Table 1: In Vitro Biochemical and Cellular Activity of Representative ASK1 Inhibitors

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Compound	ASK1 Biochemical IC_{50} (nM)	ASK1 Cellular IC_{50} (nM)
Analog 1	5	138
Analog 2	2	25
Analog 3	10	250
Analog 4	1.5	50

Data are representative values from published studies on imidazo[1,2-b]pyridazine ASK1 inhibitors.[1][11]

Table 2: Pharmacokinetic Properties of a Representative CNS-Penetrant ASK1 Inhibitor

Parameter	Value
Rat Clearance (Cl/Clu)	0.36 / 6.7 L/h/kg
Rat Brain Penetration (Kp,uu)	0.38

Data for a representative CNS-penetrant inhibitor.[11]

Conclusion

The development of potent and selective ASK1 inhibitors, such as those based on the imidazo[1,2-b]pyridazine scaffold, holds significant promise for the treatment of a wide range of diseases driven by cellular stress. This technical guide has provided a comprehensive overview of the discovery, synthesis, and biological evaluation of this class of inhibitors. The detailed protocols and structured data presented herein are intended to serve as a valuable resource for researchers and drug development professionals working in this exciting field. Further optimization of these compounds to enhance their efficacy and safety profiles will be crucial for their successful clinical translation.

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